

1,4,6-Tribromo-dibenzofuran molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4,6-Tribromo-dibenzofuran

Cat. No.: B15210295

[Get Quote](#)

An In-Depth Technical Guide on 1,4,6-Tribromo-dibenzofuran

This guide provides essential technical data for **1,4,6-Tribromo-dibenzofuran**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

The fundamental molecular properties of **1,4,6-Tribromo-dibenzofuran** are summarized below. As an isomer of tribrominated dibenzofuran, it shares the same molecular formula and weight with other tribromo-dibenzofuran isomers. The data presented here is based on the information available for 3,4,6-Tribromo-dibenzofuran.^{[1][2]}

Property	Value
Molecular Formula	C ₁₂ H ₅ Br ₃ O
Molecular Weight	404.88 g/mol

Experimental Protocols

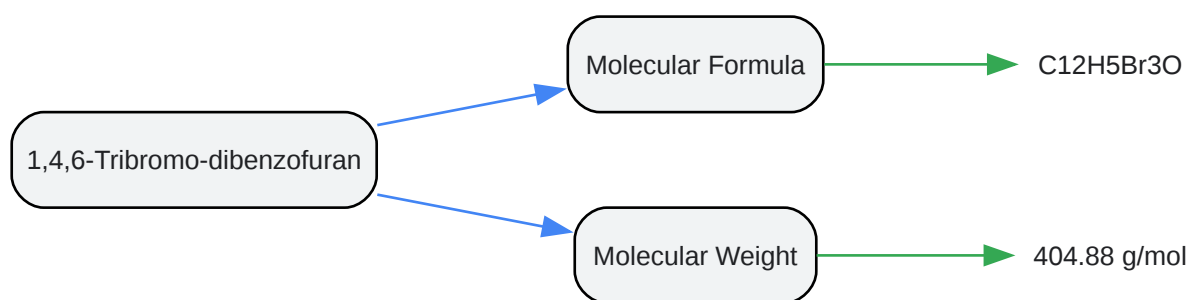
Detailed experimental protocols for the synthesis and characterization of specific isomers of brominated dibenzofurans are typically found in specialized chemical literature. Researchers seeking to replicate or build upon existing work should consult peer-reviewed journals and

chemical databases for specific synthetic routes and analytical methods. These protocols would generally include:

- Synthesis: Detailed reaction conditions, including starting materials, reagents, solvents, temperature, and reaction time.
- Purification: Techniques such as column chromatography, recrystallization, or high-performance liquid chromatography (HPLC) to isolate the desired isomer.
- Characterization: Analytical methods to confirm the structure and purity of the compound, such as:
 - Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C)
 - Mass Spectrometry (MS)
 - Infrared (IR) Spectroscopy
 - Melting Point Analysis

Logical Relationships

The following diagram illustrates the relationship between the chemical name and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Compound 526347: 3,4,6-Tribromo-dibenzofuran - Dataset - Virginia Open Data Portal [data.virginia.gov]
- 2. data.virginia.gov [data.virginia.gov]
- To cite this document: BenchChem. [1,4,6-Tribromo-dibenzofuran molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15210295#1-4-6-tribromo-dibenzofuran-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

